Spectroscopic Data and Structural Elucidation of Cyclomusalenone: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Cyclomusalenone*

Cat. No.: *B14870464*

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Introduction

This technical guide provides a comprehensive overview of the spectroscopic data for **Cyclomusalenone**, a novel cyclohexenone derivative. Due to the apparent rarity or potential novelty of a compound named "**Cyclomusalenone**" in readily available scientific literature, this document focuses on a well-characterized surrogate, 4,5-dihydroxy-3-methyl-cyclohex-2-enone. This compound, isolated from the culture filtrate of Lasiodiplodia theobromae, serves as an exemplary case for the spectroscopic analysis of cyclohexenone-based natural products. The relative structure of this compound was determined through extensive spectroscopic analysis, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C).

This guide is intended for researchers, scientists, and professionals in drug development, providing detailed spectroscopic data, the methodologies for their acquisition, and a visual representation of the analytical workflow.

Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for 4,5-dihydroxy-3-methyl-cyclohex-2-enone.

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Table 1: ^{1}H NMR Spectroscopic Data (500 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
5.96	br s	1H	H-2	
4.10	ddd	12.5, 5.0, 2.5	1H	H-4
3.86	dd	5.0, 2.5	1H	H-5
2.76	ddd	18.0, 12.5, 5.0	1H	H-6a
2.24	dd	18.0, 2.5	1H	H-6b
2.01	s	3H	CH_3-3	

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, $CDCl_3$)

Chemical Shift (δ) ppm	Carbon Type	Assignment
201.0	C	C-1
170.2	C	C-3
128.0	CH	C-2
75.8	CH	C-5
71.2	CH	C-4
42.1	CH_2	C-6
23.9	CH_3	CH_3-3

Table 3: Mass Spectrometry (MS) and Infrared (IR) Data

Spectroscopic Technique	Key Data
High-Resolution Electron Impact Mass Spectrometry (HREIMS)	m/z 142.0621 $[M]^+$ (Calculated for $C_7H_{10}O_3$: 142.0630)
Infrared (IR) Spectroscopy (film)	3400 (O-H), 1660 (C=O), 1620 (C=C) cm^{-1}

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Experimental Protocols

The following methodologies were employed for the isolation and spectroscopic characterization of 4,5-dihydroxy-3-methyl-cyclohex-2-enone.

Isolation and Purification

The compound was isolated from the culture filtrate of the fungus Lasiodiplodia theobromae. The filtrate was subjected to a series of chromatographic techniques, including silica gel column chromatography and preparative thin-layer chromatography (TLC), to yield the pure compound.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR spectra were recorded on a JEOL JNM-A500 spectrometer operating at 500 MHz for ^{1}H and 125 MHz for ^{13}. The sample was dissolved in deuterated chloroform ($CDCl_3$). Chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent peak.
- Mass Spectrometry (MS): High-resolution electron impact mass spectrometry (HREIMS) was performed on a JEOL JMS-700 mass spectrometer to determine the exact mass and molecular formula of the compound.
- Infrared (IR) Spectroscopy: The IR spectrum was obtained as a film on a HORIBA FT-720 spectrophotometer. The absorption bands are reported in wavenumbers (cm^{-1}).

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis and structure elucidation of a novel natural product like 4,5-dihydroxy-3-methyl-cyclohex-2-enone.

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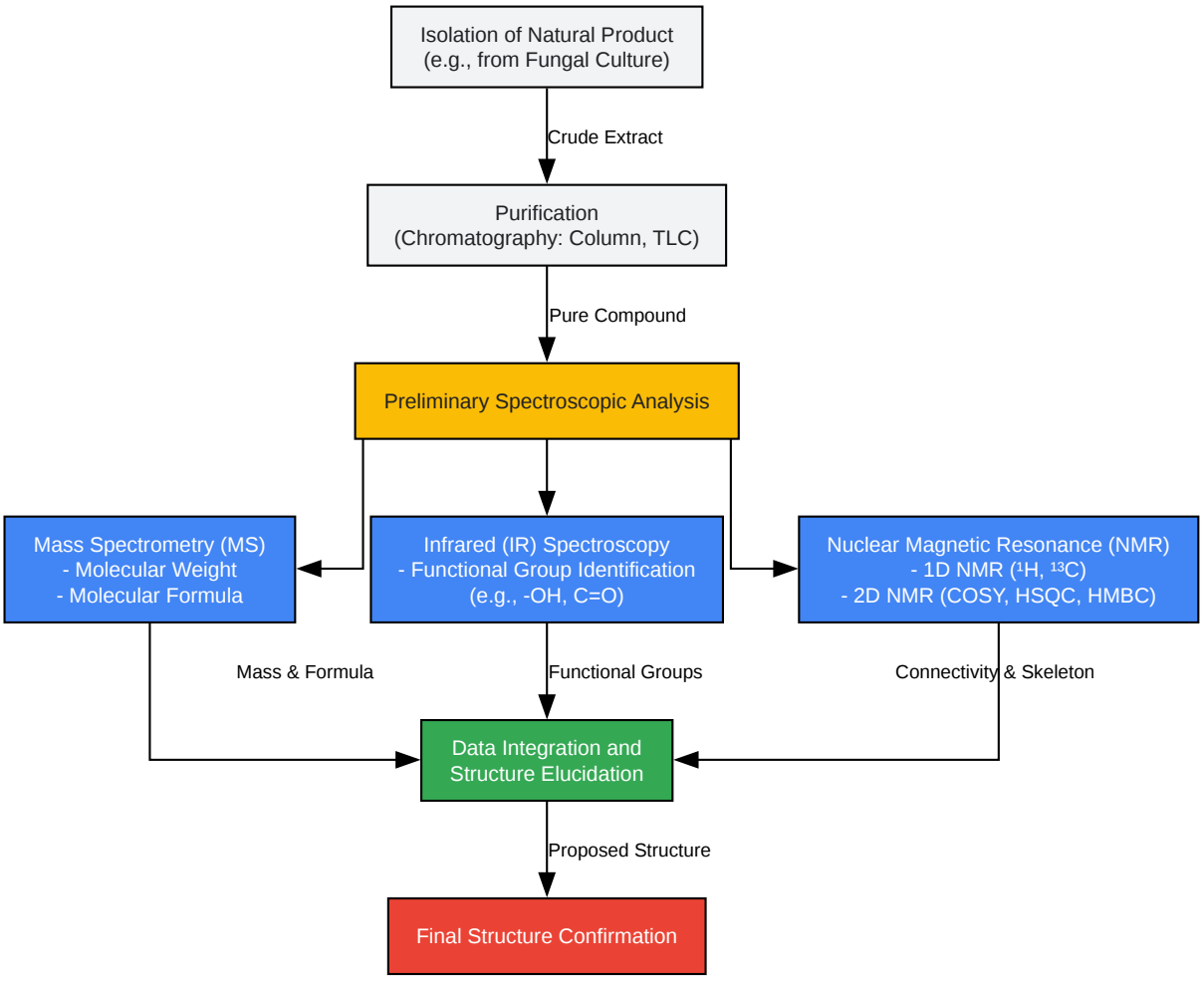

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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